

Core Photophysical Properties of Cy3.5

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Compound of Interest

Compound Name: Cy3.5

Cat. No.: B12378127

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The brightness and spectral suitability of a fluorophore are determined by its fundamental photophysical characteristics. The brightness is directly proportional to the product of the molar extinction coefficient (ϵ) and the fluorescence quantum yield (Φ_f).^[2] **Cy3.5** is characterized by a high molar extinction coefficient, but its quantum yield can be variable and is sensitive to the molecular environment.^{[1][3]}

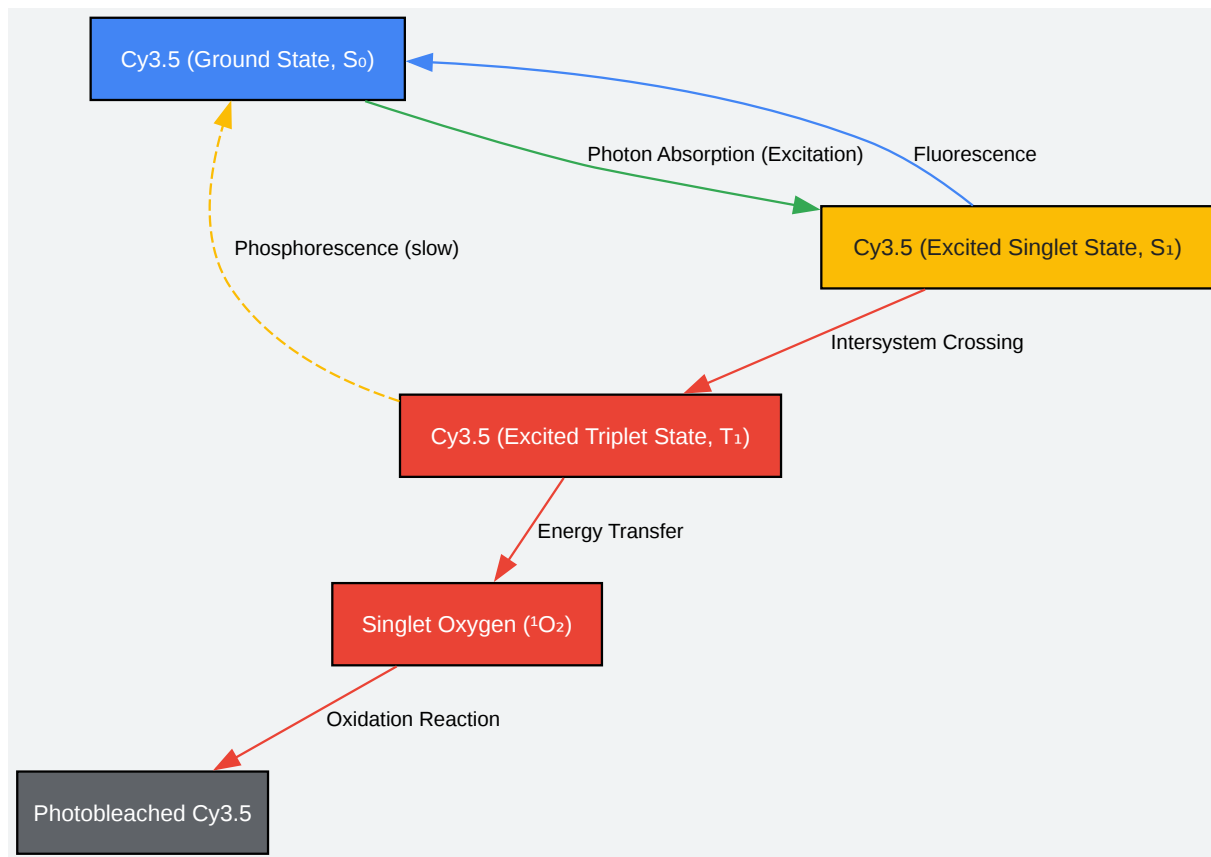
A summary of **Cy3.5**'s key spectral and photophysical properties is presented below. It is important to note that these values can vary depending on the solvent, conjugation state, and measurement conditions.^{[2][4]}

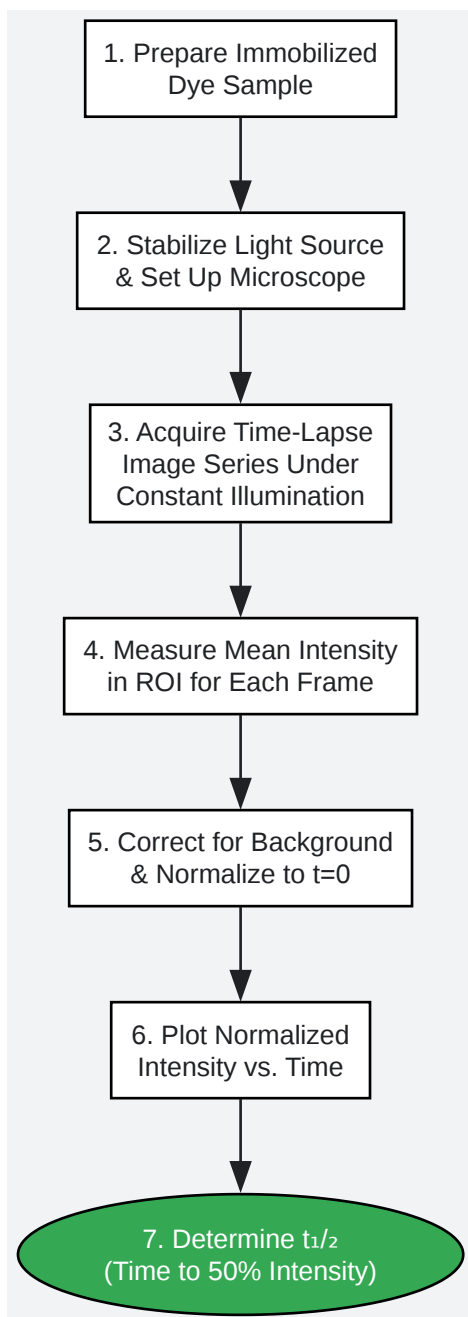
Property	Value	Reference
Excitation Maximum (λ_{ex})	~579 - 591 nm	^{[1][3]}
Emission Maximum (λ_{em})	~591 - 604 nm	^{[1][3]}
Molar Extinction Coefficient (ϵ)	116,000 - 150,000 M ⁻¹ cm ⁻¹	^{[1][3]}
Fluorescence Quantum Yield (Φ_f)	0.15 - 0.35	^{[1][2][3][5][6]}
Stokes Shift	~12 - 23 nm	^{[3][7]}

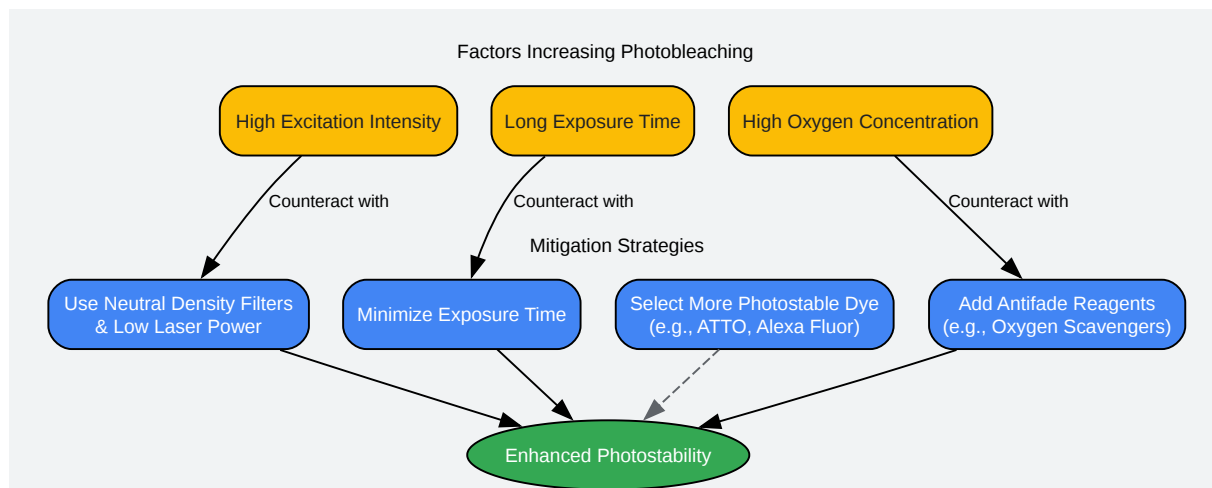
Mechanisms of Cy3.5 Photobleaching

The primary pathway for the photobleaching of cyanine dyes, including **Cy3.5**, is photooxidation mediated by reactive oxygen species (ROS).^[1] The most significant agent in

this process is singlet oxygen ($^1\text{O}_2$). The mechanism is initiated when the dye absorbs a photon and transitions to an excited state, a fraction of which can convert to a long-lived triplet state. This triplet-state dye can then transfer energy to molecular oxygen ($^3\text{O}_2$), generating highly reactive singlet oxygen that subsequently degrades the dye molecule.^[1]







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